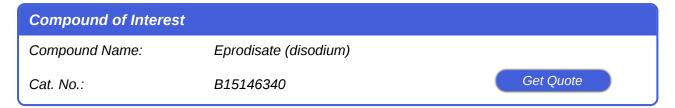


Application Notes and Protocols for Eprodisate Disodium in Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of Eprodisate Disodium stock solutions for use in cell culture experiments. Eprodisate Disodium is a small molecule inhibitor of amyloid A (AA) fibrillogenesis, making it a valuable tool for research into diseases such as AA amyloidosis.

Physicochemical and Solubility Data

A clear understanding of the physicochemical properties of Eprodisate Disodium is crucial for accurate and reproducible experimental results. The table below summarizes key quantitative data.

Property	Value	Source(s)
Molecular Weight	248.19 g/mol	[1]
Appearance	White to off-white solid	[1]
Solubility in Water	50 mg/mL (201.46 mM)	[1]
Solubility in DMSO	Insoluble	
Solubility in Ethanol	Insoluble	



Experimental Protocols Preparation of a 100 mM Eprodisate Disodium Stock Solution

This protocol describes the preparation of a 100 mM sterile stock solution of Eprodisate Disodium in cell culture grade water.

Materials:

- Eprodisate Disodium powder
- Sterile, cell culture grade water (e.g., nuclease-free, endotoxin-free)[2][3][4][5][6]
- Sterile conical tubes (15 mL or 50 mL)
- Sterile 0.22 μm syringe filter
- Sterile syringes
- Calibrated analytical balance
- · Vortex mixer
- Sterile, nuclease-free microcentrifuge tubes for aliquoting

Procedure:

- Calculate the required mass of Eprodisate Disodium:
 - To prepare 10 mL of a 100 mM stock solution, the required mass is calculated as follows:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (g) = 0.1 mol/L x 0.01 L x 248.19 g/mol = 0.24819 g
 - Therefore, weigh out approximately 248.2 mg of Eprodisate Disodium powder.
- Dissolution:



- Aseptically transfer the weighed Eprodisate Disodium powder into a sterile conical tube.
- Add a portion of the sterile, cell culture grade water to the tube (e.g., 8 mL).
- Vortex the tube thoroughly until the powder is completely dissolved. The solution should be clear and colorless. If necessary, gentle warming in a 37°C water bath can aid dissolution.

· Volume Adjustment:

- Once fully dissolved, add sterile, cell culture grade water to bring the final volume to 10 mL.
- Mix the solution gently but thoroughly by inverting the tube several times.

Sterilization:

- Draw the Eprodisate Disodium solution into a sterile syringe.
- Attach a sterile 0.22 μm syringe filter to the syringe.
- Filter-sterilize the solution into a new sterile conical tube. This is a critical step to ensure the sterility of the stock solution for cell culture use.[1]

Aliquoting and Storage:

- \circ Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 100 μ L or 500 μ L) in sterile, nuclease-free microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1]

Working Concentrations for Cell Culture

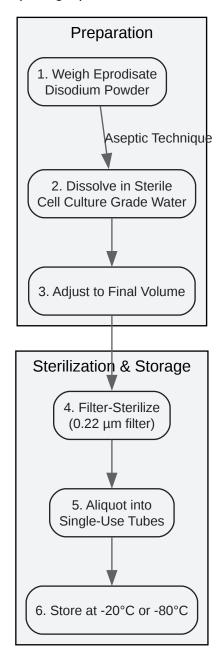
The optimal working concentration of Eprodisate Disodium will vary depending on the cell type and the specific experimental design. Based on in vitro fibrillogenesis assays, which provide a relevant starting point for cell-based experiments, a typical concentration range to explore



would be between 10 μ M and 100 μ M. It is recommended to perform a dose-response experiment to determine the optimal concentration for your specific cell line and assay.

Diagrams

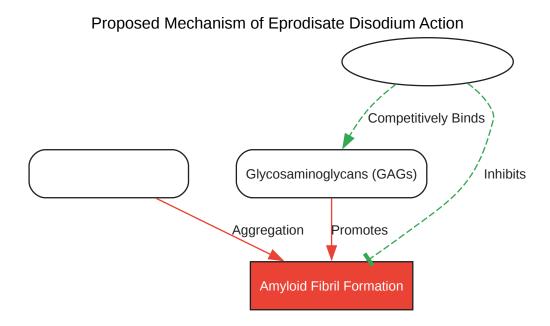
Workflow for Preparing Eprodisate Disodium Stock Solution





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Caption: Workflow for preparing sterile eprodisate disodium stock solution.



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Caption: Eprodisate disodium's proposed mechanism of action.

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